

Application Notes and Protocols for ZK118182 Isopropyl Ester in Animal Studies

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **ZK118182 Isopropyl Ester** in preclinical animal studies, with a focus on its application in glaucoma research. The protocols outlined below are synthesized from available data and best practices for ophthalmic drug testing in animal models.

Introduction

ZK118182 Isopropyl Ester is the isopropyl ester prodrug of ZK118182, a potent and selective prostaglandin D2 (PGD2) receptor agonist, specifically targeting the DP receptor. The esterification enhances its corneal penetration, after which it is hydrolyzed to the active acid form, ZK118182. Activation of the DP receptor, a G-protein coupled receptor, stimulates adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP). In the context of ophthalmology, this signaling cascade is associated with a reduction in intraocular pressure (IOP), making **ZK118182** Isopropyl Ester a compound of interest for the development of antiglaucoma therapeutics.

Quantitative Data Summary

The following tables summarize the available quantitative data for **ZK118182 Isopropyl Ester** and its active form, ZK118182, from preclinical studies.

Table 1: In Vivo Efficacy of **ZK118182 Isopropyl Ester** in Animal Models



Animal Model	Dosage (per eye)	Administration Route	IOP Reduction	Time Point
Monkey	0.03 μg	Topical	46%	2 hours post- dose
Rabbit	0.03 μg	Topical	20%	2 hours post- dose

Table 2: In Vitro Activity of ZK118182 (Active Form)

Assay	Cell Line/Tissue	Parameter	Value
DP Receptor Binding	Not Specified	Ki	74 nM
Adenylyl Cyclase Activation	Embryonic Bovine Tracheal (EBTr) Cells	EC50	16 ± 4 nM
Histamine Release Inhibition	Rat Peritoneal Mast Cells	IC50	0.02 μΜ

Table 3: Solubility of **ZK118182 Isopropyl Ester**

Solvent	Concentration
Dimethylformamide (DMF)	~3 mg/mL
Dimethyl sulfoxide (DMSO)	~2 mg/mL
Ethanol	~12.5 mg/mL
Ethanol:PBS (pH 7.2) (1:10)	~0.1 mg/mL
Methyl Acetate	Solution

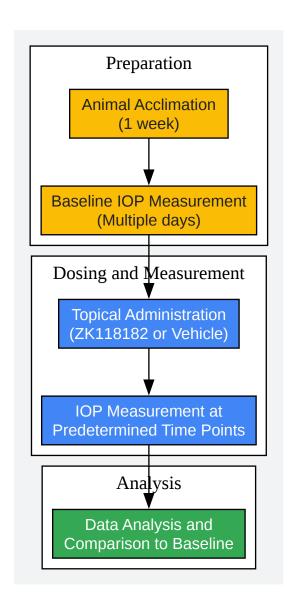
Signaling Pathway

ZK118182 acts as an agonist at the prostaglandin D2 (DP) receptor. This receptor is coupled to a stimulatory G-protein (Gs). Upon agonist binding, the Gs alpha subunit activates adenylyl cyclase, which in turn catalyzes the conversion of ATP to cyclic AMP (cAMP). The subsequent



increase in intracellular cAMP concentration is the primary second messenger in this signaling cascade, leading to the physiological effects associated with DP receptor activation, such as the reduction of intraocular pressure.







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